

An In-depth Technical Guide to Allyl Heptanoate: Synonyms, Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: Allyl Heptanoate

Cat. No.: B090113

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Introduction

Allyl heptanoate is a volatile ester recognized for its characteristic fruity aroma, reminiscent of pineapple and banana.^[1] This colorless to pale yellow liquid is utilized as a flavoring agent in the food industry and as a fragrance component in cosmetics and perfumery.^{[2][3]} In the pharmaceutical industry, it can be used as an excipient to impart a more palatable taste or scent to formulations.^[2] This technical guide provides a comprehensive overview of **allyl heptanoate**, including its various synonyms, chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its metabolic fate.

Synonyms and Alternative Chemical Names

Allyl heptanoate is known by a variety of names in scientific literature and commercial contexts. A comprehensive list of these synonyms and identifiers is provided below to aid in literature searches and material sourcing.

Identifier Type	Identifier
IUPAC Name	prop-2-enyl heptanoate
CAS Number	142-19-8[4]
EC Number	205-527-1
FEMA Number	2031
Molecular Formula	C10H18O2
InChI Key	SJWKGDGUQTWDRV-UHFFFAOYSA-N
Synonyms	Allyl enanthate, Allyl heptoate, Allyl heptylate, 2-Propenyl heptanoate, Heptanoic acid, 2-propenyl ester, Heptanoic acid, allyl ester, Allyl n-heptanoate

Quantitative Data

A summary of the key physical and chemical properties of **allyl heptanoate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Weight	170.25 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Fruity, pineapple-like
Melting Point	-66 °C
Boiling Point	210 °C
Density	0.885 g/mL at 25 °C
Refractive Index	n _{20/D} 1.428
Solubility	Soluble in Methanol

Experimental Protocols

Synthesis of Allyl Heptanoate via Fischer Esterification

The most common method for synthesizing **allyl heptanoate** is the Fischer esterification of heptanoic acid with allyl alcohol, using a strong acid catalyst such as sulfuric acid.

Materials:

- Heptanoic acid
- Allyl alcohol
- Concentrated sulfuric acid (H_2SO_4)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- To a 250 mL round-bottom flask, add heptanoic acid (1.0 mol), allyl alcohol (1.2 mol, as the limiting reagent), and a suitable solvent such as toluene (100 mL).
- While stirring, slowly add concentrated sulfuric acid (0.05 mol) as the catalyst.
- Assemble a Dean-Stark apparatus and a reflux condenser on top of the flask.
- Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will begin to collect in the Dean-Stark trap, thereby driving the equilibrium towards the formation of the ester.
- Continue the reflux until the theoretical amount of water (1.0 mol) has been collected, or until no more water is observed to be forming. This typically takes several hours.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with:
 - 100 mL of water to remove the excess allyl alcohol.
 - 100 mL of saturated sodium bicarbonate solution to neutralize the acidic catalyst and any unreacted heptanoic acid (Caution: CO₂ evolution).
 - 100 mL of brine to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the toluene.
- The crude **allyl heptanoate** can be further purified by vacuum distillation to obtain a high-purity product.

Analysis of Allyl Heptanoate by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **allyl heptanoate** in complex mixtures such as fragrance oils or food extracts.

Instrumentation and Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5ms, HP-5ms)
- Helium (carrier gas)
- **Allyl heptanoate** standard
- Solvent for sample dilution (e.g., dichloromethane or ethyl acetate)
- Microsyringe

GC-MS Parameters (Example):

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 split ratio)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 240 °C
 - Final hold: 5 minutes at 240 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Scan Range: m/z 40-400

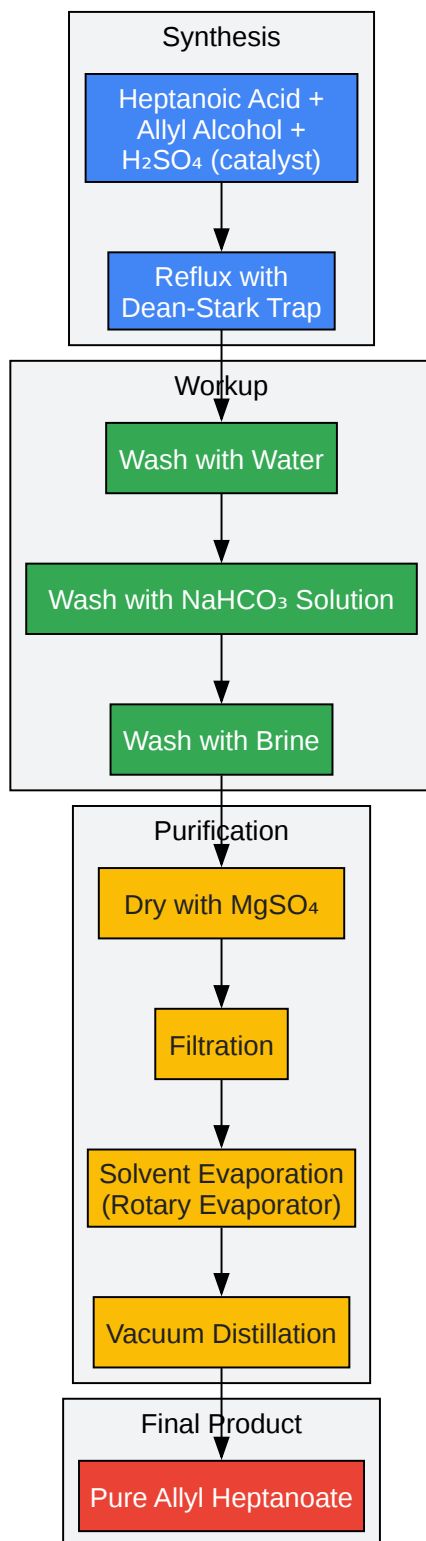
Procedure:

- **Standard Preparation:** Prepare a series of standard solutions of **allyl heptanoate** in the chosen solvent at known concentrations to create a calibration curve.
- **Sample Preparation:** Dilute the sample containing **allyl heptanoate** in the same solvent to a concentration within the range of the calibration curve.
- **Injection:** Inject the prepared standard solutions and the sample solution into the GC-MS system.
- **Data Acquisition:** Acquire the chromatograms and mass spectra for each run.
- **Identification:** Identify the **allyl heptanoate** peak in the sample chromatogram by comparing its retention time and mass spectrum with that of the authentic standard. The mass spectrum of **allyl heptanoate** will show characteristic fragment ions.
- **Quantification:** Create a calibration curve by plotting the peak area of the **allyl heptanoate** standard against its concentration. Use this curve to determine the concentration of **allyl heptanoate** in the sample.

Mandatory Visualizations

Experimental Workflow for Synthesis and Purification

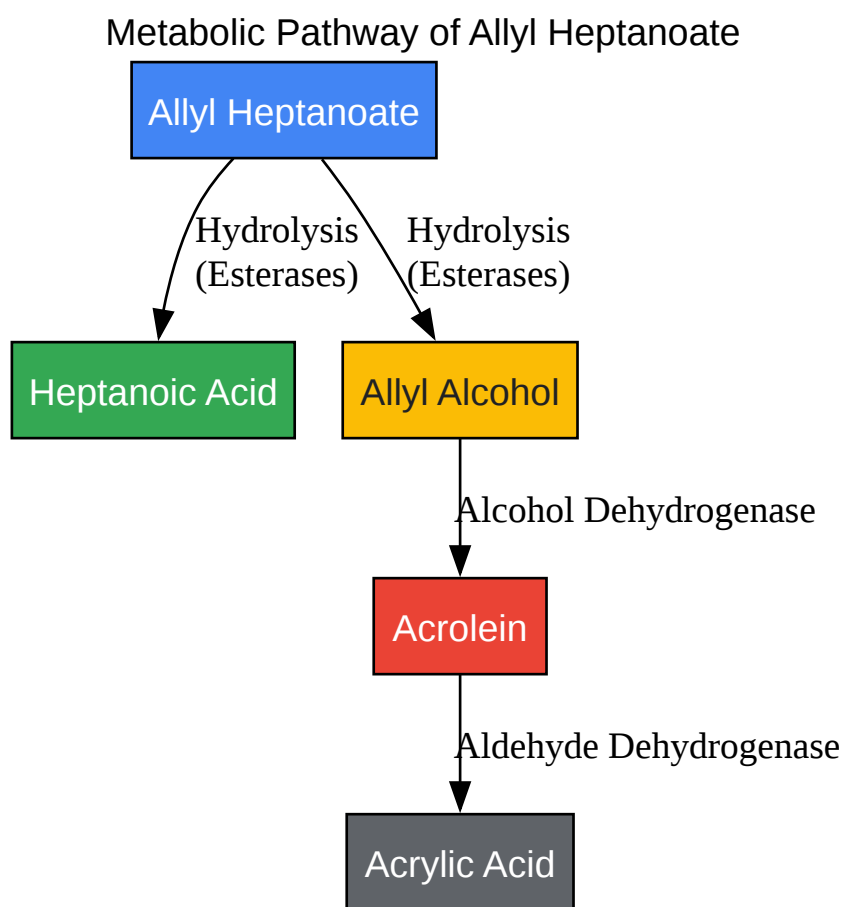
Synthesis and Purification Workflow of Allyl Heptanoate

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Caption: A flowchart illustrating the key stages in the synthesis and purification of **allyl heptanoate**.

Metabolic Pathway of Allyl Heptanoate

Upon ingestion, **allyl heptanoate** is rapidly hydrolyzed to heptanoic acid and allyl alcohol. The subsequent metabolism of allyl alcohol is of toxicological interest.



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Caption: The metabolic breakdown of **allyl heptanoate** into heptanoic acid and allyl alcohol, followed by the oxidation of allyl alcohol.

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